

# Synthesis of 1*H*-Pyrrole-2-carbohydrazide from ethyl 1*H*-pyrrol-2-carboxylate

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## Compound of Interest

Compound Name: *1h*-Pyrrole-2-carbohydrazide

Cat. No.: B1296291

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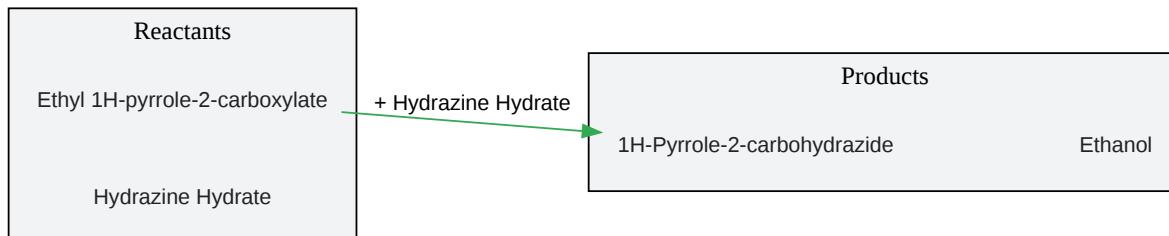
## Application Note: Synthesis of 1*H*-Pyrrole-2-carbohydrazide

### Introduction

**1H-Pyrrole-2-carbohydrazide** is a valuable intermediate in the synthesis of various heterocyclic compounds, many of which are investigated for their potential pharmacological activities, including antibacterial, antifungal, and antitubercular properties.[1][2][3] This document provides a detailed protocol for the synthesis of **1H-pyrrole-2-carbohydrazide** from ethyl 1*H*-pyrrole-2-carboxylate via hydrazinolysis. The straightforward procedure offers a high yield of the desired product.

## Reaction Scheme

The synthesis proceeds via the nucleophilic acyl substitution of the ethoxy group in ethyl 1*H*-pyrrole-2-carboxylate with hydrazine hydrate.

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Caption: Chemical reaction for the synthesis of **1H-pyrrole-2-carbohydrazide**.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **1H-pyrrole-2-carbohydrazide**.

Parameter	Value	Reference
Starting Material	Ethyl 1H-pyrrole-2-carboxylate	<a href="#">[1]</a>
Reagent	Hydrazine Hydrate (80% in water)	<a href="#">[1]</a>
Reaction Temperature	70°C	<a href="#">[1]</a>
Reaction Time	45 minutes	<a href="#">[1]</a>
Product Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O	<a href="#">[1]</a> <a href="#">[4]</a>
Product Molar Mass	125.14 g/mol	<a href="#">[1]</a>
Yield	90%	<a href="#">[1]</a> <a href="#">[5]</a>
Purification Method	Recrystallization from absolute ethanol	<a href="#">[1]</a>

## Experimental Protocol

This protocol is based on the successful synthesis of **1H-pyrrole-2-carbohydrazide** as reported in the literature.[1]

#### Materials:

- Ethyl 1H-pyrrole-2-carboxylate (1 mmol, 0.139 g)
- Hydrazine hydrate (80% in water, 0.5 mL)
- Diethyl ether (for washing)
- Absolute ethyl alcohol (for recrystallization)

#### Equipment:

- 25 mL round-bottomed flask
- Magnetic stirrer with heating mantle
- Thermometer
- Filtration apparatus (e.g., Büchner funnel)
- Glassware for recrystallization

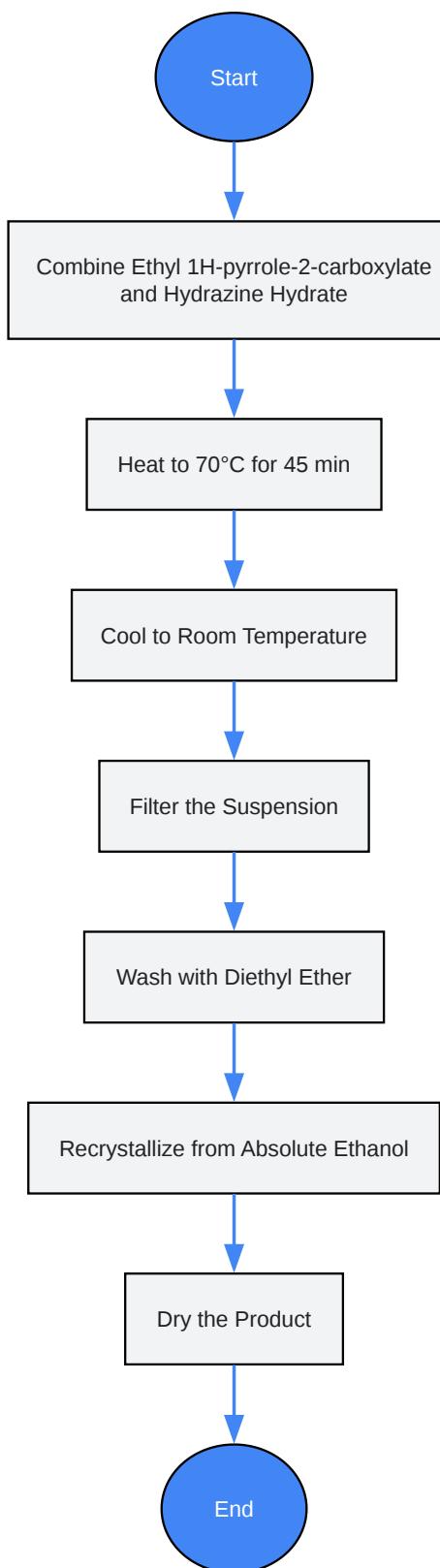
#### Procedure:

- Reaction Setup: To a 25 mL round-bottomed flask equipped with a magnetic stirrer, add ethyl 1H-pyrrole-2-carboxylate (1 mmol, 0.139 g) and hydrazine hydrate (0.5 mL, 80% in water).
- Heating: Heat the reaction mixture to 70°C while stirring.
- Reaction Time: Maintain the temperature at 70°C for 45 minutes.
- Cooling and Precipitation: After 45 minutes, cool the mixture to room temperature. A suspension should form as the product precipitates.
- Isolation: Filter the solid product using a filtration apparatus and wash the collected solid with diethyl ether.

- Purification: Recrystallize the crude product from absolute ethyl alcohol to obtain pure **1H-pyrrole-2-carbohydrazide**.
- Drying and Yield Determination: Dry the purified product and determine the final mass to calculate the yield. An expected yield of approximately 0.113 g (90%) should be obtained.[1]

## Experimental Workflow

The following diagram illustrates the workflow for the synthesis and purification of **1H-pyrrole-2-carbohydrazide**.

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Caption: Workflow for the synthesis of **1H-pyrrole-2-carbohydrazide**.

**Safety Precautions:**

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydrazine hydrate is corrosive and toxic. Handle with care.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this procedure.

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## References

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